

An In-depth Technical Guide to Dibenzoylmethane (DBM)

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Compound of Interest

Compound Name: DBMB

Cat. No.: B1224826

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Note: This guide addresses the chemical structure and properties of Dibenzoylmethane (DBM). The user query specified "**DBMB**," which is likely a typographical error, as DBM is a widely studied compound with extensive literature, while "**DBMB**" does not correspond to a common chemical entity in major databases.

Introduction

Dibenzoylmethane (DBM), with the IUPAC name 1,3-Diphenylpropane-1,3-dione, is a β -diketone that exists in equilibrium with its enol tautomer.[1] It is a naturally occurring compound found in small amounts in the root extract of licorice (*Glycyrrhiza glabra*) and is structurally related to curcumin.[1][2][3] DBM and its derivatives have garnered significant interest in the scientific community due to their diverse chemical properties and biological activities, ranging from applications in polymer chemistry to potential therapeutic uses.[3][4][5]

Chemical Structure and Identification

Dibenzoylmethane is characterized by a propane-1,3-dione backbone with phenyl substituents at the 1 and 3 positions. The presence of the 1,3-dicarbonyl moiety allows for keto-enol tautomerism, with the enol form being particularly stable due to intramolecular hydrogen bonding, forming a pseudo-six-membered ring.[6]

The definitive identifiers and structural representations for Dibenzoylmethane are provided below:

- IUPAC Name: 1,3-Diphenylpropane-1,3-dione[1][2]
- Synonyms: 2-Benzoylacetophenone, Phenyl phenacyl ketone, ω -Benzoylacetophenone[1][2][7]
- CAS Number: 120-46-7[1][2][8]
- Molecular Formula: C₁₅H₁₂O₂[1][2][8]
- SMILES: C1=CC=C(C=C1)C(=O)CC(=O)C2=CC=CC=C2[1][2]
- InChI Key: NZZIMKJIVMHWJC-UHFFFAOYSA-N[1]

Physicochemical Properties

Dibenzoylmethane is a white to yellowish crystalline solid at room temperature.[1][4][9] A summary of its key quantitative properties is presented in the table below.

Property	Value	References
Molecular Weight	224.25 g/mol	[1][8]
Melting Point	77-79 °C	[4][9]
Boiling Point	219-221 °C at 18 mm Hg	[4][9]
Density	1.334 g/cm ³	[1]
Solubility	Insoluble in water; soluble in organic solvents such as ether, chloroform, ethanol, benzene, and aqueous sodium hydroxide.	[4][5][10]
Flash Point	219-221°C/18mm	[9]

Experimental Protocols

A common laboratory-scale synthesis of Dibenzoylmethane involves the Claisen condensation of ethyl benzoate and acetophenone in the presence of a strong base, such as sodium

ethoxide or sodium amide.[1][11][12]

Materials:

- Ethyl benzoate
- Acetophenone
- Sodium metal
- Absolute ethanol
- Sulfuric acid (concentrated)
- Sodium bicarbonate solution (5%)
- Ether
- Calcium chloride

Procedure:

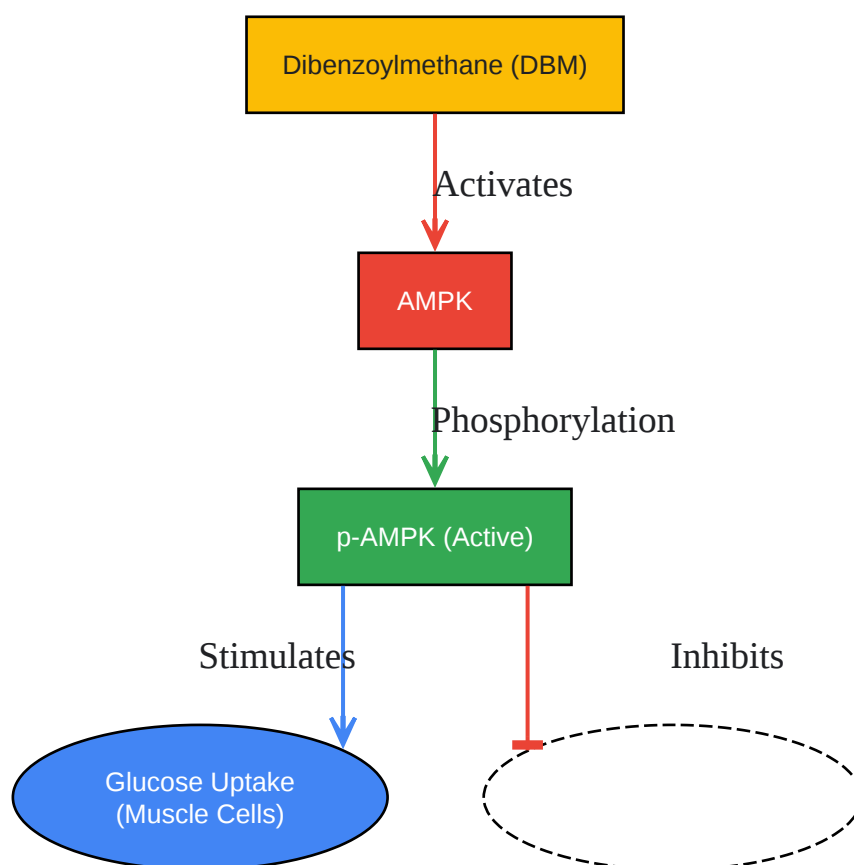
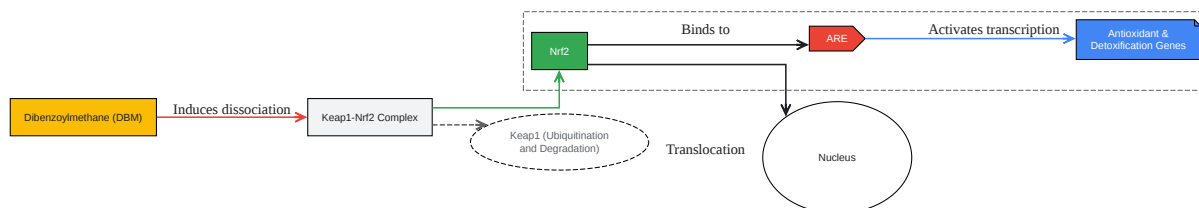
- Preparation of Sodium Ethoxide: Sodium metal is dissolved in absolute ethanol under anhydrous conditions to prepare a solution of sodium ethoxide.[6]
- Reaction Mixture Setup: In a dry three-necked flask equipped with a stirrer and a condenser, freshly distilled ethyl benzoate and acetophenone are added.[12]
- Condensation Reaction: The flask is heated, and the sodium ethoxide solution is added slowly to the stirred mixture. The reaction is highly exothermic and the mixture becomes viscous.[6] The reaction proceeds via the formation of a carbanion from acetophenone, which then acts as a nucleophile, attacking the carbonyl carbon of ethyl benzoate.[6] The subsequent loss of an ethoxy group yields the β -diketone.[6]
- Work-up: After the reaction is complete, the mixture is cooled and acidified with a dilute solution of sulfuric acid.[6][12] This protonates the enolate to give the final product.[6]

- Purification: The product is then extracted with ether. The ether layer is washed with a sodium bicarbonate solution to remove any unreacted acid, followed by a water wash.^[12] The ethereal solution is dried over anhydrous calcium chloride, and the ether is removed by distillation. The excess ethyl benzoate is removed by distillation under reduced pressure.^[12] The resulting solid Dibenzoylmethane can be further purified by recrystallization from a suitable solvent like methanol or petroleum ether.^[4]

Biological Activities and Signaling Pathways

Dibenzoylmethane has demonstrated a range of biological activities, including anti-inflammatory, antioxidant, and anticancer properties.^{[3][10]} Its mechanisms of action often involve the modulation of key cellular signaling pathways.

DBM has been shown to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.^{[10][13]} Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and detoxification enzymes. Under normal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Kelch-like ECH-associated protein 1 (Keap1). Upon activation by inducers like DBM, Nrf2 dissociates from Keap1 and translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of its target genes.^[13] This leads to the upregulation of protective enzymes, thereby preventing oxidative damage and carcinogenesis.^{[10][13]}



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